Technical Data Sheet: 3-Cyclopentyl-1-propyne

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Compound of Interest

Compound Name:	*3-Cyclopentyl-1-propyne*
CAS No.:	*116279-08-4*
Cat. No.:	*B049516*

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This document provides core physicochemical data for **3-Cyclopentyl-1-propyne**, a valuable building block in organic synthesis. Its terminal alkyne group allows for participation in various regioselective reactions, making it a compound of interest in the development of novel molecules.

Physicochemical Properties

The fundamental molecular characteristics of **3-Cyclopentyl-1-propyne** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Parameter	Value	Reference
Molecular Formula	C_8H_{12}	[1][2][3][4][5]
Molecular Weight	108.18 g/mol	[1][2][3][4][5][6]

Experimental Protocols & Signaling Pathways

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The determination of a compound's molecular weight from its chemical formula is a theoretical calculation based on the standard atomic weights of its constituent elements. As this is a fundamental calculation, detailed experimental protocols for its determination are not applicable in this context.

Similarly, **3-Cyclopentyl-1-propyne** is a chemical reagent and not a biologically active molecule with a known signaling pathway. Therefore, a signaling pathway diagram is not relevant to the scope of this technical data sheet.

Visualizations

In line with the inapplicability of experimental workflows or signaling pathways to the subject of molecular weight, a graphical visualization is not provided. The core data is most accurately and efficiently presented in the tabular format above.

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